# Carcinogenic Potential of Tizanidine Nitrosamine Impurities: An In-depth Technical Guide

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***Compound of Interest***

*Compound Name:* *N-Nitroso Tizanidine*

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## Executive Summary

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory bodies and the pharmaceutical industry due to their classification as probable human carcinogens. This technical guide provides a comprehensive overview of the current understanding of the carcinogenic potential of nitrosamine impurities found in tizanidine, a centrally acting α2-adrenergic agonist used as a muscle relaxant. This document outlines the known tizanidine nitrosamine impurities, regulatory limits, and the toxicological basis for these limits. Furthermore, it details experimental protocols for the assessment of mutagenicity and carcinogenicity and explores the potential pathways of formation, degradation, and metabolic activation leading to carcinogenesis.

## Tizanidine and its Nitrosamine Impurities

Tizanidine's chemical structure contains a secondary amine group, which is susceptible to nitrosation, leading to the formation of N-nitroso-tizanidine impurities. Several such impurities have been identified, with regulatory bodies establishing acceptable intake limits for at least one.

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## Identified Tizanidine Nitrosamine Impurities

Several nitrosamine impurities related to tizanidine have been synthesized and are available as reference standards for analytical purposes. These are crucial for the development and validation of methods to detect and quantify their presence in tizanidine drug substances and products. The primary identified impurity for which a regulatory limit has been established is:

- N-nitroso-tizanidine Impurity 3: 5-chloro-N-(1-nitroso-4,5-dihydro-1H-imidazol-2-yl)benzo[c][1][2][3]thiadiazol-4-amine[4][5][6][7][8][9].

Other potential nitrosamine impurities of tizanidine that have been identified include:

- N-nitroso-tizanidine Impurity 1: N-(5-chlorobenzo[c][1][2][3]thiadiazol-4-yl)-N-(4,5-dihydro-1H-imidazol-2-yl)nitrous amide[7][8].
- N-nitroso-tizanidine Impurity 2: N-(5-chlorobenzo[c][1][2][3]thiadiazol-4-yl)-N-(1-nitroso-4,5-dihydro-1H-imidazol-2-yl)acetamide[10].

# Quantitative Data and Regulatory Limits

Regulatory agencies, such as the European Medicines Agency (EMA), have established acceptable intake (AI) limits for specific nitrosamine impurities to control the potential carcinogenic risk to patients. These limits are based on toxicological data, often derived from rodent carcinogenicity studies (TD50 values) or, in the absence of such data, through read-across approaches from structurally similar nitrosamines with known carcinogenic potency[11][12].

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| Impurity Name | Chemical Name | Acceptable Intake (AI) Limit (ng/day) | Basis for Limit | Reference |
|---|---|---|---|---|
| N-nitroso-tizanidine Impurity 3 | 5-chloro-N-(1-nitroso-4,5-dihydro-1H-imidazol-2-yl)benzo[c][1][2][3]thiadiazol-4-amine | 1300 | Not publicly available; likely derived from read-across or other toxicological assessment. | [4] |

Note: The specific TD50 value and the detailed toxicological data used by the EMA to establish this AI limit are not publicly available. The limit is part of a broader regulatory effort to control nitrosamine impurities in medicines[10][13][14][15]. A material safety data sheet for a tizanidine nitrosamine impurity indicates that no carcinogenicity data is available, highlighting the reliance on read-across and other predictive methods.

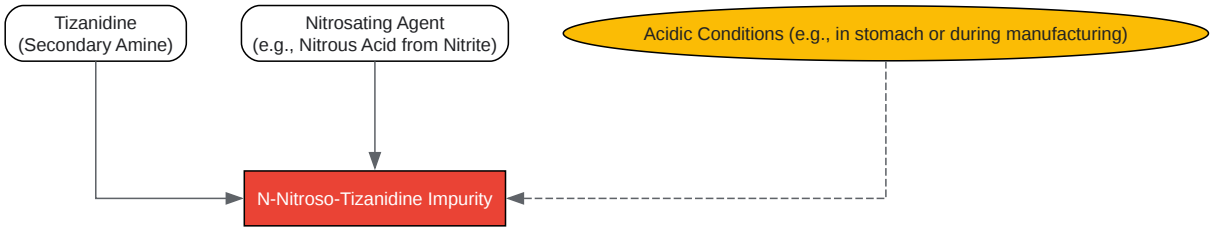
# Formation and Degradation Pathways

The formation of nitrosamine impurities can occur during the synthesis of the active pharmaceutical ingredient (API), during the manufacturing of the drug product, or upon storage. The primary mechanism involves the reaction of a secondary or tertiary amine with a nitrosating agent.

## Formation of N-nitroso-tizanidine

Tizanidine, containing a secondary amine within its imidazoline ring, is susceptible to nitrosation. The likely pathway for the formation of N-nitroso-tizanidine impurities is the reaction of tizanidine with residual nitrites under acidic conditions. Sources of nitrites can include excipients, water, or degradation of other components.

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**Figure 1:** General formation pathway of N-nitroso-tizanidine impurities.

A study on forced degradation of tizanidine hydrochloride indicated stability under acid/alkaline hydrolysis, oxidation, and thermal stress; however, this study did not specifically investigate nitrosamine formation in the presence of a nitrosating agent[16][17][18]. Another study demonstrated that various drugs can react with nitrite to form N-nitroso compounds, and a kinetic study on the reaction of sodium nitrite with neurotransmitters highlights the plausibility of such reactions under physiological conditions[19][20][21].

## Degradation of N-nitroso-tizanidine

Limited specific information is available on the degradation pathways of tizanidine nitrosamine impurities. In general, nitrosamines can degrade under various conditions, such as exposure to UV light or strong oxidizing agents. The stability of these impurities in the final drug product under different storage conditions is a critical factor in risk assessment.

# Carcinogenic Mechanism: Metabolic Activation and DNA Adduct Formation

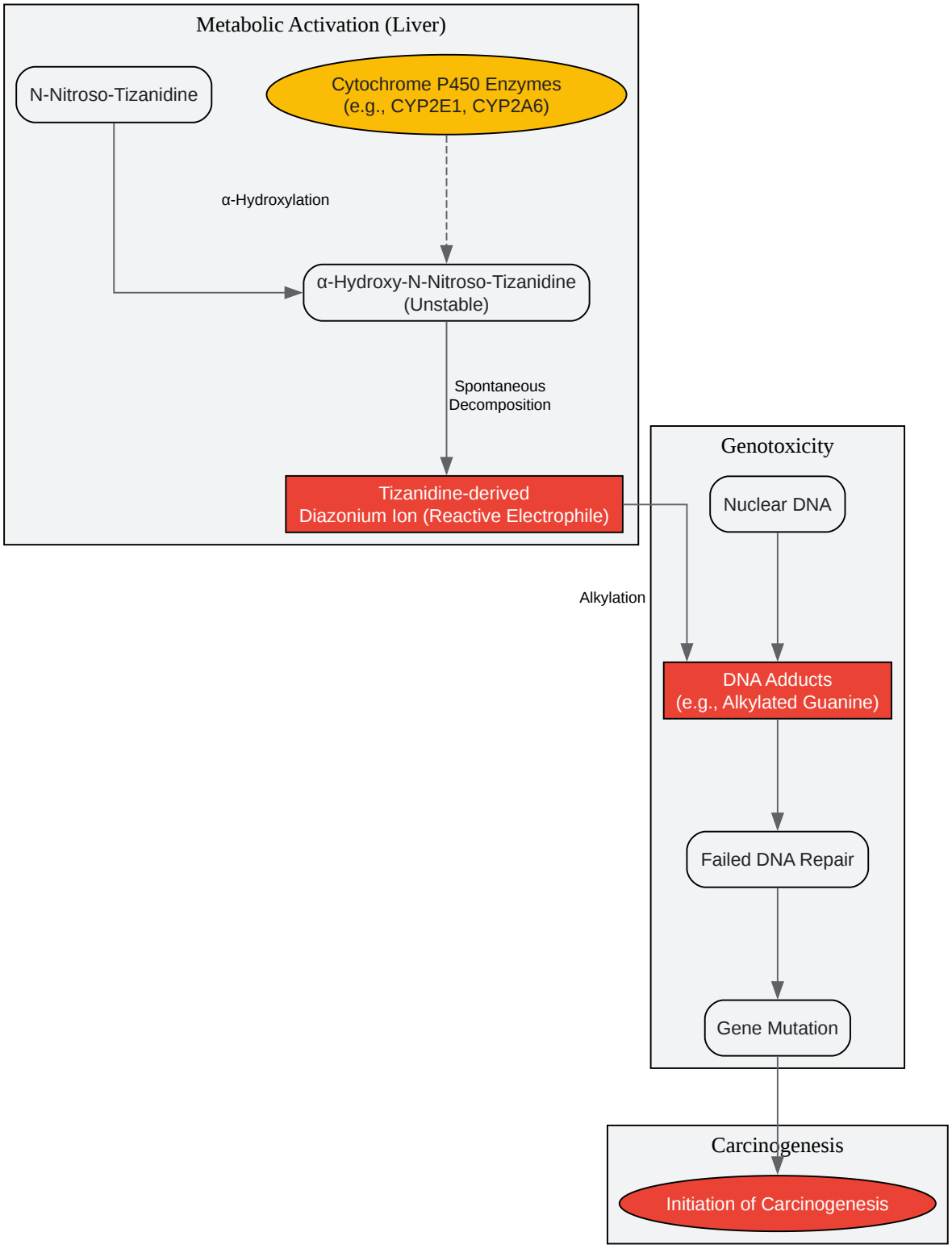
N-nitrosamines are generally not directly carcinogenic but require metabolic activation to exert their genotoxic effects. This process is primarily mediated by cytochrome P450 (CYP) enzymes in the liver.

The proposed metabolic activation pathway for N-nitroso-tizanidine, based on the general mechanism for nitrosamines, is as follows:

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- α-Hydroxylation: CYP enzymes, such as CYP2E1 and CYP2A6, catalyze the hydroxylation of the carbon atom adjacent (alpha) to the nitroso group[22][23].
- Formation of an Unstable Intermediate: The resulting α-hydroxy nitrosamine is unstable and spontaneously decomposes.
- Generation of a Diazonium Ion: This decomposition releases an aldehyde and forms a highly reactive diazonium ion.
- DNA Adduct Formation: The diazonium ion is a potent electrophile that can alkylate DNA bases (e.g., guanine, adenine), forming DNA adducts[23][24][25][26][27][28].
- Mutagenesis and Carcinogenesis: If these DNA adducts are not repaired by cellular DNA repair mechanisms, they can lead to miscoding during DNA replication, resulting in mutations in critical genes (e.g., oncogenes and tumor suppressor genes) and ultimately initiating carcinogenesis[24][25][26].

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**Figure 2:** Proposed signaling pathway for the carcinogenesis of N-nitroso-tizanidine.

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# Experimental Protocols for Carcinogenicity Assessment

Assessing the carcinogenic potential of nitrosamine impurities involves a tiered approach, starting with in vitro mutagenicity assays and potentially followed by in vivo carcinogenicity studies.

## In Vitro Mutagenicity: Enhanced Ames Test

The bacterial reverse mutation assay, or Ames test, is a widely used method to assess the mutagenic potential of chemical compounds. For nitrosamines, an "enhanced" protocol is recommended due to the metabolic activation requirements of this class of compounds.

Objective: To determine the potential of a tizanidine nitrosamine impurity to induce gene mutations in bacterial strains.

Methodology:

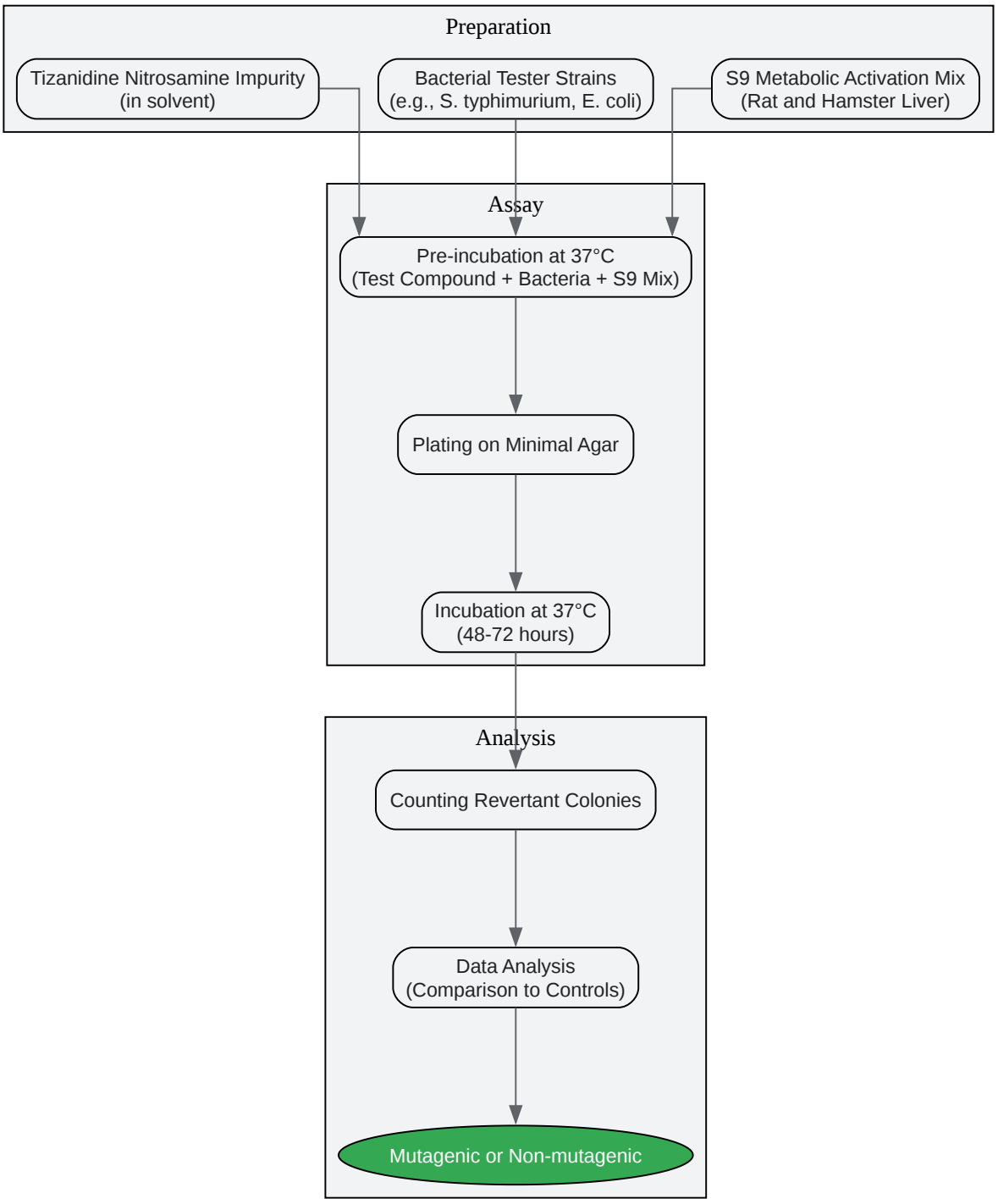
- Test Strains: A panel of Salmonella typhimurium strains (e.g., TA98, TA100, TA1535, TA1537) and an Escherichia coli strain (e.g., WP2 uvrA) are used. These strains are selected to detect different types of mutations (frameshift and base-pair substitutions).
- Metabolic Activation: The assay is performed with and without an exogenous metabolic activation system (S9 fraction). For nitrosamines, it is recommended to use S9 fractions from both rat and hamster liver, as the metabolic profiles can differ. The S9 mix contains the necessary cofactors for CYP enzyme activity.
- Test Procedure (Pre-incubation Method):
  - The test compound (tizanidine nitrosamine impurity) at various concentrations is pre-incubated with the bacterial tester strain and the S9 mix (or buffer for the non-activation condition) at 37°C for a defined period (e.g., 20-30 minutes).
  - Molten top agar is added to the mixture.
  - The entire mixture is poured onto minimal glucose agar plates.

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- The plates are incubated at 37°C for 48-72 hours.

- Data Analysis: The number of revertant colonies (colonies that have regained the ability to grow on the minimal medium) is counted for each concentration of the test compound and compared to the negative (solvent) control. A substance is considered mutagenic if it causes a concentration-dependent increase in the number of revertant colonies.

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